

Application Notes and Protocols for Determining Phytophthora Sensitivity to Zoxamide

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Compound of Interest

Compound Name: Zoxamide

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These application notes provide detailed laboratory protocols for assessing the sensitivity of various *Phytophthora* species to the fungicide **Zoxamide**. The information is intended to guide researchers in establishing baseline sensitivity, monitoring for resistance, and understanding the fungicide's mechanism of action.

Introduction

Zoxamide is a benzamide fungicide specifically effective against Oomycetes, such as *Phytophthora* species, which are responsible for devastating plant diseases like late blight in potatoes and tomatoes.^{[1][2]} Its mode of action involves the inhibition of β -tubulin assembly during mitosis, disrupting cell division and arresting nuclear division in the pathogen.^{[2][3][4][5]} The Fungicide Resistance Action Committee (FRAC) classifies **Zoxamide** as having a low to medium risk for the development of resistance.^{[1][2]} To effectively manage and prolong the efficacy of this fungicide, it is crucial to monitor the sensitivity of *Phytophthora* populations.

Data Presentation: In Vitro Sensitivity of *Phytophthora* Species to Zoxamide

The following tables summarize the 50% effective concentration (EC₅₀) values for **Zoxamide** against various *Phytophthora* species, as determined by mycelial growth inhibition on amended

agar media. These values are critical for establishing baseline sensitivity and detecting shifts towards resistance.

Table 1: EC50 Values of **Zoxamide** against Phytophthora infestans

Geographic Origin	Isolate Count	EC50 Range (µg/L)	Mean EC50 (µg/L)	Year of Study	Reference
Europe (various countries)	150	2 - 80	Not specified	2003-2012	[1]
Europe (France)	34	Not specified	17.3	2003-2012	[2]
Serbia	12	2.6 - 5.0	Not specified	2005-2007	[6][7]

Table 2: EC50 Values of **Zoxamide** against Other Phytophthora Species

Phytophthora Species	Isolate Count	EC50 Range (µg/mL)	Mean EC50 (µg/mL)	Year of Study	Reference
P. sojae	112	0.023 - 0.086	0.048	2016	[4]
P. cactorum	73	0.04 - 0.29 (mg/L)	0.15 (mg/L)	2015	[8]
P. capsici	158	0.023 - 0.383	0.114	2011	[9]

Experimental Protocols

Protocol 1: In Vitro Sensitivity Assay using Poisoned Agar Technique

This protocol details the determination of **Zoxamide**'s EC50 value against Phytophthora isolates based on the inhibition of mycelial growth on fungicide-amended agar.[\[1\]\[10\]](#)

Materials:

- Pure cultures of Phytophthora isolates
- Technical grade **Zoxamide**
- Acetone or Dimethyl sulfoxide (DMSO)
- Carrot agar or other suitable growth medium (e.g., V8 juice agar)[1][11]
- Sterile Petri dishes (9 cm)
- Sterile cork borer (5 mm diameter)
- Incubator

Procedure:

- Stock Solution Preparation: Prepare a stock solution of **Zoxamide** in acetone or DMSO.
- Media Preparation: Prepare the desired growth medium (e.g., carrot agar) and autoclave.[1] Allow the medium to cool to approximately 45-50°C in a water bath.
- Fungicide Amendment: Add appropriate aliquots of the **Zoxamide** stock solution to the molten agar to achieve a series of final concentrations (e.g., 0, 0.1, 0.5, 1, 5, 10, 50, 100 µg/L).[2] Ensure the final concentration of the solvent (acetone or DMSO) is consistent across all plates and does not inhibit fungal growth (typically ≤0.1% v/v).
- Pouring Plates: Pour the amended and control (solvent only) agar into sterile Petri dishes and allow them to solidify.
- Inoculation: From the margin of an actively growing Phytophthora culture, take a 5 mm mycelial plug using a sterile cork borer. Place the plug, mycelium-side down, in the center of each agar plate.
- Incubation: Incubate the plates in the dark at the optimal temperature for the specific Phytophthora species (e.g., 18-20°C for *P. infestans*).

- **Data Collection:** After a defined incubation period (e.g., 7-10 days), when the colony on the control plate has reached a significant diameter, measure the colony diameter in two perpendicular directions for each plate.
- **Data Analysis:**
 - Calculate the mean colony diameter for each concentration.
 - Determine the percentage of mycelial growth inhibition relative to the control.
 - Use probit analysis or other appropriate statistical software to calculate the EC50 value, which is the concentration of **Zoxamide** that inhibits mycelial growth by 50%.[\[6\]](#)

Protocol 2: In Vivo Sensitivity Assay using Leaf Disc Method

This protocol describes an in vivo method to assess **Zoxamide**'s efficacy, though it is noted to sometimes yield inconsistent results.[\[1\]](#)

Materials:

- Susceptible host plant leaves (e.g., potato or tomato)
- Phytophthora zoospore suspension
- Technical grade **Zoxamide**
- Wetting agent (e.g., Tween 20)
- Humid chambers (e.g., Petri dishes with moist filter paper)

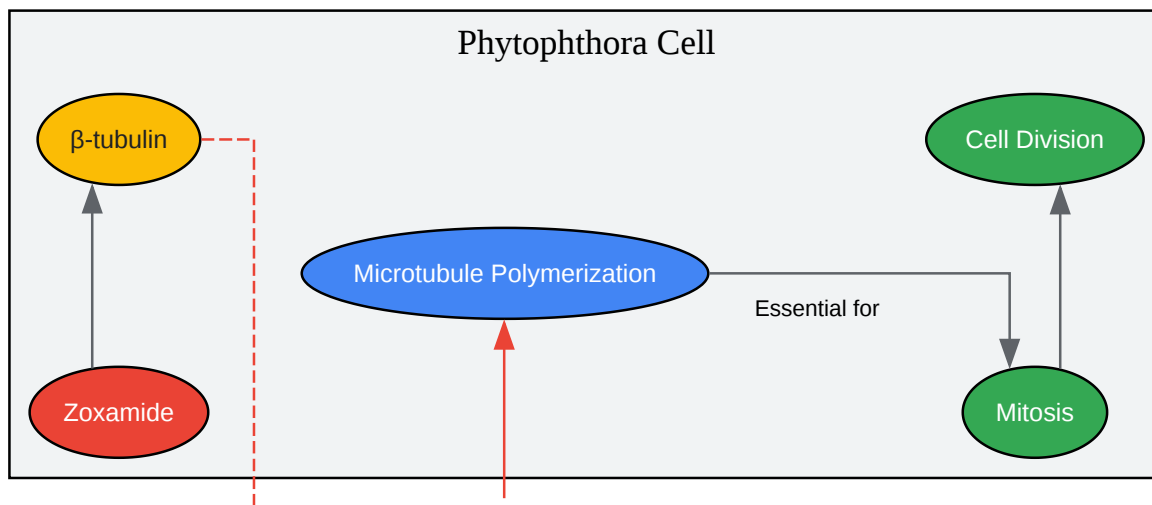
Procedure:

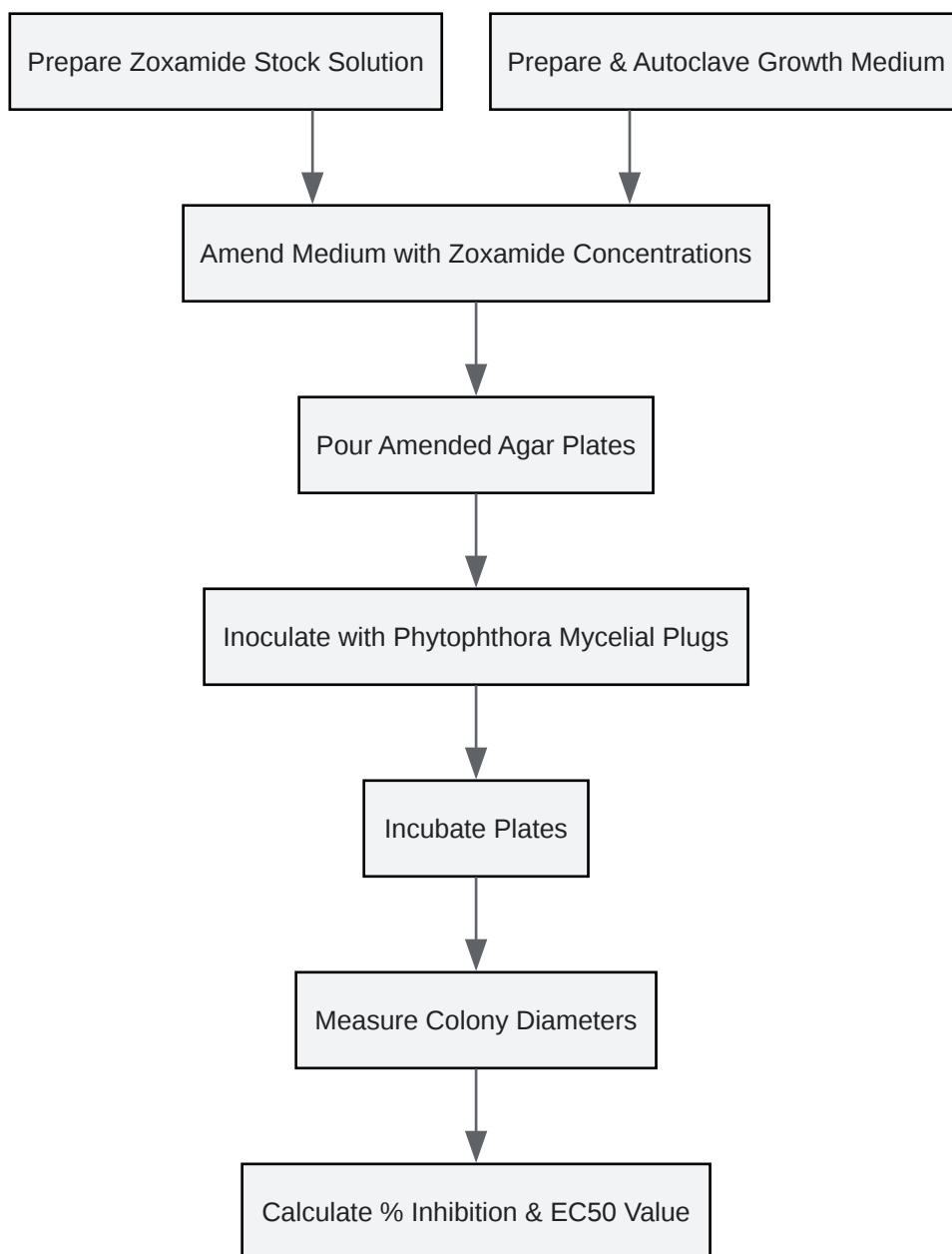
- **Plant Material:** Use young, fully expanded leaves from healthy, greenhouse-grown plants.
- **Fungicide Application:** Prepare a series of **Zoxamide** concentrations in water with a wetting agent. Spray the leaves to runoff and allow them to dry completely.

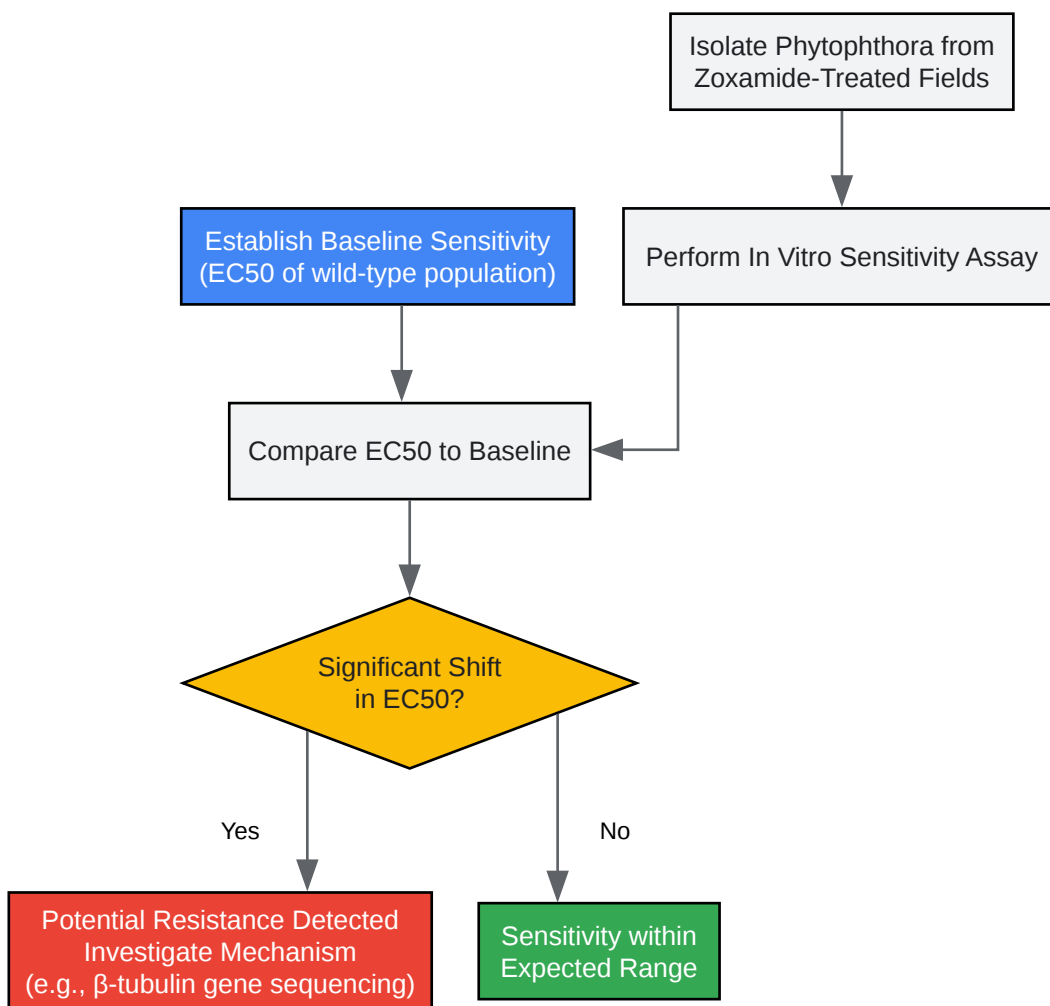
- Leaf Disc Preparation: Use a cork borer to cut discs from the treated and control (water + wetting agent) leaves.
- Inoculation: Place the leaf discs, abaxial side up, in humid chambers. Place a droplet of a standardized zoospore suspension (e.g., 1×10^5 zoospores/mL) in the center of each disc. [\[12\]](#)
- Incubation: Incubate the chambers in the dark at an appropriate temperature and high humidity.
- Disease Assessment: After 5-7 days, assess the percentage of the leaf disc area covered by lesions or sporulation.
- Data Analysis: Calculate the percentage of disease control for each **Zoxamide** concentration relative to the control. Determine the EC50 value.

Mandatory Visualizations

Signaling Pathway of Zoxamide Action







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References

- 1. cabidigitallibrary.org [cabidigitallibrary.org]
- 2. web14.agro.au.dk [web14.agro.au.dk]
- 3. researchgate.net [researchgate.net]

- 4. Frontiers | C239S Mutation in the β -Tubulin of *Phytophthora sojae* Confers Resistance to Zoxamide [frontiersin.org]
- 5. Zoxamide (Ref: RH 7281) [sitem.herts.ac.uk]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. Proteomic analysis on zoxamide-induced sensitivity changes in *Phytophthora cactorum* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. mdpi.com [mdpi.com]
- 11. researchgate.net [researchgate.net]
- 12. Quantitative High-Throughput, Real-Time Bioassay for Plant Pathogen Growth in vivo - PMC [pmc.ncbi.nlm.nih.gov]
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